

spectroscopic data (NMR, FT-IR) for 1,6-Bis(triethoxysilyl)hexane

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Compound of Interest

Compound Name: 1,6-Bis(triethoxysilyl)hexane

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An In-Depth Technical Guide to the Spectroscopic Characterization of **1,6-Bis(triethoxysilyl)hexane**

Abstract

This technical guide provides a comprehensive analysis of the key spectroscopic data for **1,6-Bis(triethoxysilyl)hexane** (CAS No. 52034-16-9), a widely utilized difunctional organosilane crosslinking agent.^[1] As a molecule integral to the formation of organic-inorganic hybrid materials, a thorough understanding of its structural verification via spectroscopic methods is paramount for researchers in materials science and chemical synthesis. This document presents a detailed interpretation of the expected Nuclear Magnetic Resonance (¹H and ¹³C NMR) and Fourier-Transform Infrared (FT-IR) spectra. The causality behind spectral features is explained, and field-proven protocols for data acquisition are provided to ensure scientific integrity and reproducibility.

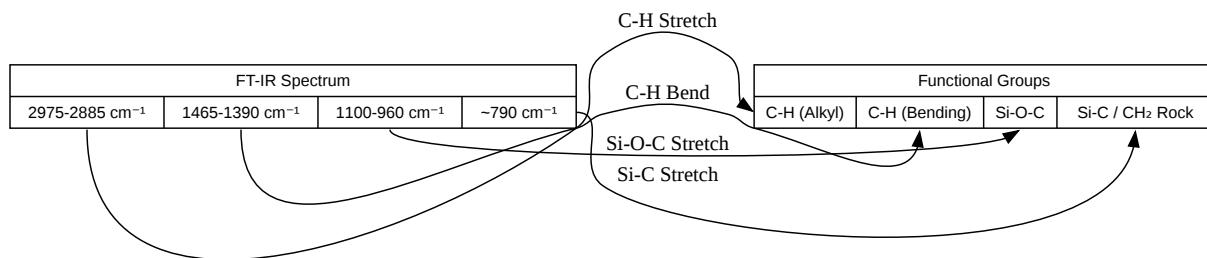
Introduction: The Molecular Architecture and Utility

1,6-Bis(triethoxysilyl)hexane is a linear aliphatic silane featuring a central hexane chain capped at both ends by triethoxysilyl functional groups. Its chemical formula is C₁₈H₄₂O₆Si₂ with a molecular weight of 410.70 g/mol.^{[1][2]} This structure makes it an ideal candidate for use as a hydrophobic crosslinking agent and adhesion promoter, capable of bridging organic polymer chains or bonding organic materials to inorganic substrates upon hydrolysis and condensation of its ethoxy groups.^[1] Accurate spectroscopic characterization is the

cornerstone of quality control, ensuring the purity and structural integrity of the material before its application.

Molecular Structure

The structure of **1,6-Bis(triethoxysilyl)hexane** is foundational to understanding its spectral output.



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References

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- 2. labproinc.com [labproinc.com]
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